A Comparative Guide to the Inter-Laboratory Quantification of 3-Octanone

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Compound of Interest

Compound Name: *3-Octanone-13C*

Cat. No.: *B12415336*

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This guide provides a comprehensive analysis of a simulated inter-laboratory study on the quantification of 3-octanone. 3-Octanone is a volatile organic compound with applications in the flavor and fragrance industry and is also studied as a potential biomarker. The primary analytical method evaluated is Gas Chromatography-Mass Spectrometry (GC-MS), a prevalent technique for the analysis of such volatile compounds. This document presents the study's findings, including detailed experimental protocols, comparative performance data from participating laboratories, and a comparison with an alternative method, High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Quantitative Data Summary

A proficiency test was designed and administered to eight participating laboratories to assess the reliability and reproducibility of 3-octanone quantification. Each laboratory received a set of identical samples containing a known concentration of 3-octanone in a methanol matrix. The performance of the GC-MS method was evaluated based on key validation parameters.

Table 1: Inter-Laboratory Performance for 3-Octanone Quantification by GC-MS

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Laboratory	Reported Concentration (µg/mL)	Accuracy (% Recovery)	Precision (%RSD)	Z-Score
Lab 1	48.9	97.8%	2.1%	-0.55
Lab 2	51.5	103.0%	3.5%	1.05
Lab 3	49.5	99.0%	1.8%	-0.15
Lab 4	47.2	94.4%	4.2%	-1.75
Lab 5	50.3	100.6%	2.5%	0.25
Lab 6	52.1	104.2%	3.9%	1.45
Lab 7	48.1	96.2%	2.8%	-1.15
Lab 8	50.8	101.6%	1.5%	0.55
Consensus Mean	49.8	99.6%	2.8%	N/A

Note: The consensus mean was determined from the results of the participating laboratories. The Z-score was calculated using a target standard deviation of 2.0, reflecting the expected proficiency.

Table 2: Comparison of GC-MS and HPLC-UV Method Performance

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Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography (HPLC-UV) with DNPH Derivatization
Principle	Separation based on volatility and mass-to-charge ratio.[1]	Separation based on polarity after derivatization.
Limit of Detection (LOD)	0.1 µg/mL	0.5 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL	1.5 µg/mL
Average Precision (%RSD)	2.8%	4.5%
Selectivity	High (based on mass fragmentation)	Moderate (potential for interfering compounds)
Sample Throughput	Moderate	High

Experimental Protocols

The following sections detail the standardized methodologies provided to the participating laboratories for the quantification of 3-octanone.

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: A 1 mL aliquot of the provided sample was transferred to a 10 mL volumetric flask. A suitable internal standard, such as 2-heptanone, was added at a concentration of 10 µg/mL. The flask was then brought to volume with methanol.
- Instrumentation and Conditions:
  - GC System: Agilent 7890B or equivalent.
  - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
  - Inlet Temperature: 250°C.

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- Oven Program: Initial temperature of 50°C held for 2 minutes, then ramped at 10°C/min to 250°C and held for 5 minutes.
- MSD Transfer Line Temperature: 280°C.[2]
- Ion Source Temperature: 230°C.[2]
- Ionization Mode: Electron Ionization (EI) at 70 eV.[2]
- Acquisition Mode: Selected Ion Monitoring (SIM) using target ions for 3-octanone (e.g., m/z 71, 86, 128) and the internal standard.[2]

- Data Analysis: A calibration curve was generated by plotting the peak area ratio of 3-octanone to the internal standard against the concentration. The concentration of 3-octanone in the test samples was determined using linear regression.[2]

Method 2: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

- Derivatization: To enable UV detection, 3-octanone was derivatized with 2,4-Dinitrophenylhydrazine (DNPH). A 1 mL aliquot of the sample was mixed with 1 mL of a saturated solution of DNPH in acidified acetonitrile and allowed to react at 40°C for 30 minutes.
- Instrumentation and Conditions:
  - HPLC System: Agilent 1260 Infinity II or equivalent.[1]
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).[1]
  - Mobile Phase: A gradient of acetonitrile and water.[1]
  - Flow Rate: 1.0 mL/min.[1][2]
  - Detection: UV detector set at 360 nm, the maximum absorbance for the DNPH derivative.[2]
- Data Analysis: Quantification was based on the peak area of the 3-octanone-DNPH derivative. An external standard calibration curve was constructed by plotting peak area

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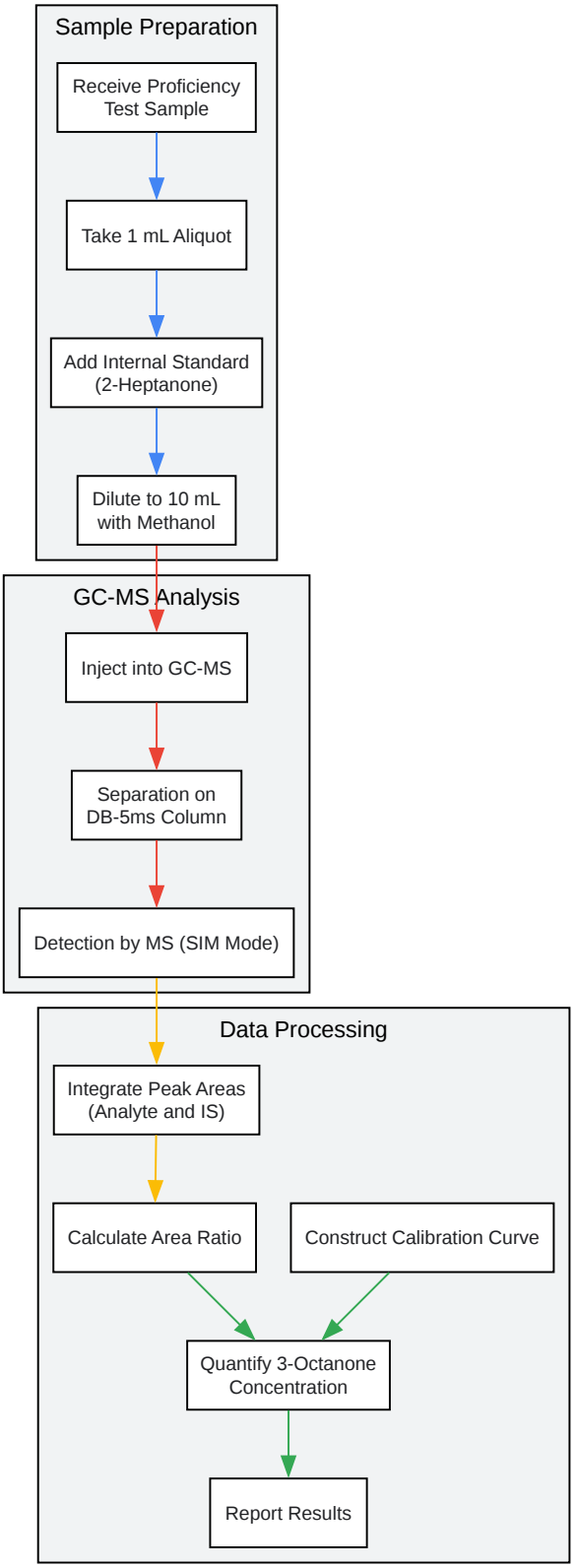
versus concentration.[2]

Visualizations



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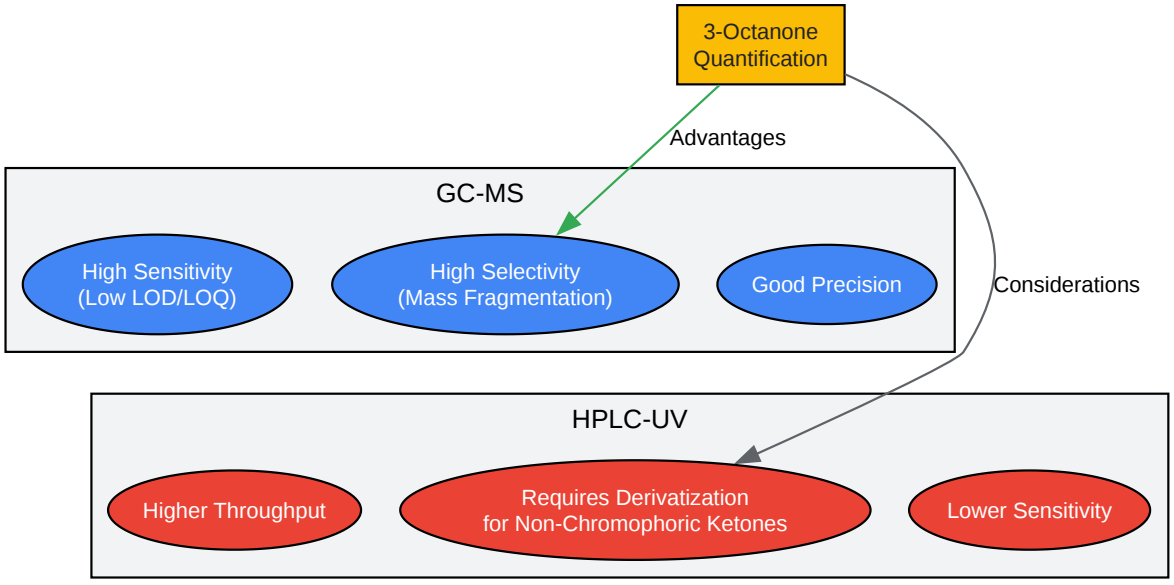
Caption: Workflow for the GC-MS quantification of 3-octanone in the inter-laboratory study.



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Caption: Comparison of GC-MS and HPLC-UV for 3-octanone analysis.

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References

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